

A Technical Guide to the Physical Properties of 1,3-Butanediamine

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Compound of Interest

Compound Name: 1,3-Butanediamine

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Introduction

1,3-Butanediamine, also known as 1,3-diaminobutane, is a chiral organic compound with the chemical formula $C_4H_{12}N_2$.^{[1][2][3]} It is a diamine featuring two amino groups attached to a butane backbone.^[1] This compound and its derivatives are of significant interest in various fields, including organic synthesis and polymer chemistry, due to their utility as building blocks for more complex molecules.^[1] This technical guide provides a comprehensive overview of the core physical properties of **1,3-butanediamine**, accompanied by detailed experimental protocols for their determination.

Core Physical Properties of 1,3-Butanediamine

The physical characteristics of **1,3-butanediamine** are crucial for its handling, application in synthesis, and for purification processes. A summary of its key physical properties is presented in the table below.

Physical Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₂ N ₂	[1][2][3][4]
Molecular Weight	88.15 g/mol	[2][4]
Appearance	Colorless liquid	[1]
Boiling Point	142-150 °C	[1]
Melting Point	-50 °C	
Density	0.858 g/mL	
Solubility in Water	Very good	[5]
Refractive Index	1.450	
Flash Point	52 °C (open cup)	
Vapor Pressure	0.6 kPa (at 20 °C)	
Vapor Density	3.0 (air = 1)	

Experimental Protocols for Determination of Physical Properties

Accurate determination of physical properties is fundamental for the characterization of chemical compounds. The following sections detail standard laboratory protocols for measuring the key physical properties of liquid amines like **1,3-butanediamine**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For liquid samples like **1,3-butanediamine**, this can be determined by several methods, including distillation and the Thiele tube method.[6][7]

a) Distillation Method:

A simple distillation apparatus can be used for the purification of liquids and the simultaneous determination of their boiling point.[7]

- Apparatus: A round-bottom flask, a distillation head with a thermometer adapter, a condenser, a receiving flask, a heat source (heating mantle or oil bath), and boiling chips.
- Procedure:
 - The liquid sample (at least 5 mL) is placed in the round-bottom flask with a few boiling chips to ensure smooth boiling.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the distilling liquid.
 - The flask is heated gently.
 - As the liquid boils and the vapor condenses, the temperature is monitored.
 - The temperature at which a steady stream of distillate is collected is recorded as the boiling point.

b) Thiele Tube Method:

This micro method is suitable for small sample volumes.[6]

- Apparatus: A Thiele tube, a thermometer, a small test tube (Durham tube), a capillary tube sealed at one end, a rubber band or wire for attachment, and a heat source (Bunsen burner or oil bath).
- Procedure:
 - A small amount of the liquid is placed in the small test tube.
 - The capillary tube is placed in the test tube with the open end down.
 - The test tube is attached to the thermometer.
 - The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).

- The side arm of the Thiele tube is heated gently, which creates a convection current for uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is stopped, and the liquid is allowed to cool.
- The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.^[6]

Melting Point Determination

For compounds that are solid at or near room temperature, the melting point is a key indicator of purity. **1,3-Butanediamine** has a very low melting point and would require a cryostat for experimental determination. The general procedure for determining the melting point of an organic solid is as follows:

- Apparatus: A melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, and a thermometer.^{[8][9]}
- Procedure:
 - A small amount of the finely powdered solid is packed into a capillary tube.^[9]
 - The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer in a Thiele tube.^{[8][9]}
 - The sample is heated slowly (1-2 °C per minute) near the expected melting point.^[9]
 - The temperature range from the point at which the first drop of liquid appears to the point at which the entire sample has liquefied is recorded as the melting point range.^[8] Pure compounds typically have a sharp melting point range of 0.5-1.0 °C.^[9]

Density Measurement

Density is the mass per unit volume of a substance. For liquids, it can be determined using several methods.^{[10][11]}

a) Pycnometry:

This is a highly accurate method for determining the density of liquids.[\[10\]](#)

- Apparatus: A pycnometer (a glass flask with a specific, accurately known volume), a balance, and a temperature-controlled water bath.
- Procedure:
 - The empty pycnometer is weighed.
 - It is then filled with the liquid sample and placed in a water bath to reach thermal equilibrium.
 - The pycnometer is removed, dried, and weighed again.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

b) Hydrometry:

A hydrometer is a simple and direct-reading instrument for determining the density of liquids.[\[5\]](#)
[\[11\]](#)

- Apparatus: A hydrometer and a graduated cylinder.
- Procedure:
 - The liquid is poured into a graduated cylinder.
 - The hydrometer is gently lowered into the liquid until it floats freely.
 - The density is read from the scale on the hydrometer stem at the point where the surface of the liquid meets the stem.[\[5\]](#)

Refractive Index Measurement

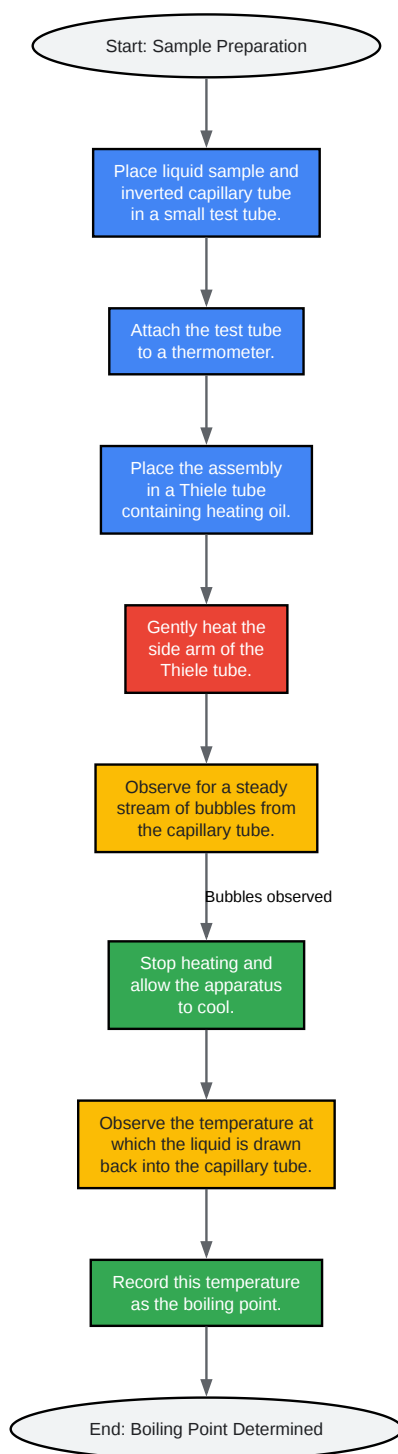
The refractive index is the ratio of the speed of light in a vacuum to its speed in a given medium. It is a characteristic property of a substance and is useful for identification and purity

assessment.^[12]^[13]

- Apparatus: A refractometer (e.g., an Abbe refractometer).^[12]^[13]
- Procedure:
 - The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and a soft tissue.
 - A few drops of the liquid sample are placed on the prism.
 - The prism is closed, and the light source is adjusted.
 - The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
 - The refractive index is read from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.^[12]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the boiling point of a liquid sample using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

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